

# Comprehensive Safety and Handling Guide for Methyl 4-benzenesulfonamidobenzoate

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## Compound of Interest

Compound Name: Methyl 4-benzenesulfonamidobenzoate

Cat. No.: B182461

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For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Methyl 4-benzenesulfonamidobenzoate** (CAS No. 107920-79-6), including operational procedures and disposal plans.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific, detailed hazard classification for **Methyl 4-benzenesulfonamidobenzoate** is not readily available in the provided search results, general precautions for handling similar chemical structures, such as benzenesulfonamides, should be strictly followed. The primary routes of exposure to mitigate are skin contact, eye contact, and inhalation of dust or vapors.<sup>[1]</sup>  
<sup>[2]</sup>

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Goggles conforming to European standard EN 166 or equivalent.[3]
Hand Protection	Protective gloves. Specific material and breakthrough time should be confirmed with the glove manufacturer.[3]
Skin and Body	Long-sleeved clothing.[3]
Respiratory	Not required under normal use conditions with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.[3]

## Operational Plan for Safe Handling

A systematic approach to handling **Methyl 4-benzenesulfonamidobenzoate** in a laboratory setting is crucial to minimize risk.

### Step 1: Engineering Controls and Preparation

- Ensure adequate ventilation in the work area.[3]
- Confirm that eyewash stations and safety showers are readily accessible.[3]
- Keep the container tightly closed when not in use.[1][2][3]

### Step 2: Donning Personal Protective Equipment (PPE)

- Before handling, put on all required PPE as specified in the table above.

### Step 3: Chemical Handling

- Avoid contact with skin and eyes.[1][2]
- Avoid the formation of dust and aerosols.[3]

- Do not ingest or inhale.[3]
- Keep away from sources of ignition as a precautionary measure.[1][2]

#### Step 4: Storage

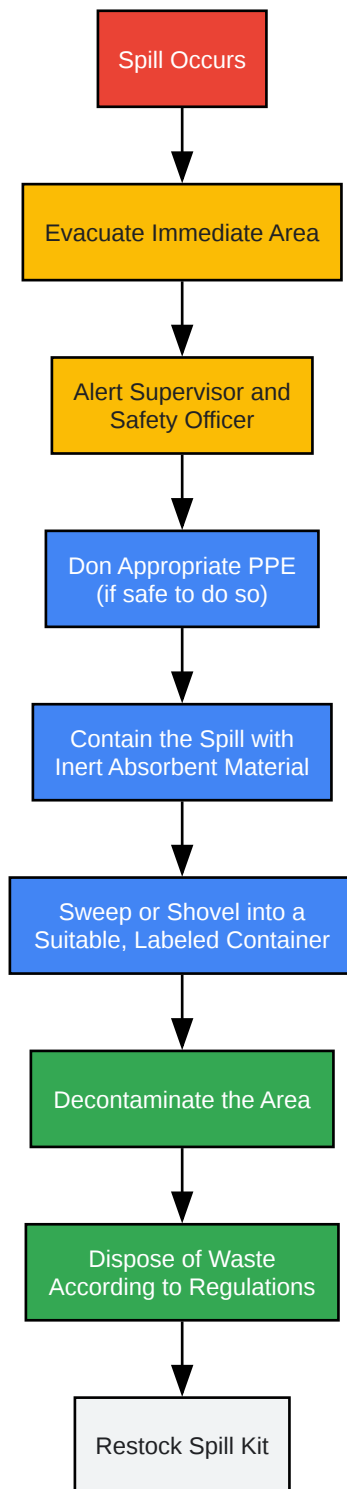
- Store in a dry, cool, and well-ventilated place.[2][3]
- Keep the container tightly closed.[1][2][3]

## Emergency Procedures and Disposal Plan

In the event of an emergency, immediate and appropriate action is critical.

Spill Response Workflow:

## Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

#### First Aid Measures:

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.  
[3]
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.[3]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- If Swallowed: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[3]

#### Disposal Plan:

Waste from this chemical may be classified as hazardous and should be disposed of in accordance with local, state, and federal regulations.[3]

- Sweep up and shovel spilled material into suitable containers for disposal.[3]
- Keep waste in suitable, closed containers.[3]
- Dispose of the container at a hazardous or special waste collection point.[3]

By adhering to these safety protocols and operational plans, researchers can handle **Methyl 4-benzenesulfonamidobenzoate** with a high degree of safety, ensuring the well-being of laboratory personnel and the integrity of their research.

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